

Safety and handling of 2-(Chloromethoxy)ethyl benzoate

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Compound of Interest

Compound Name: 2-(Chloromethoxy)ethyl benzoate

Cat. No.: B3273235

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An In-depth Technical Guide on the Safety and Handling of **2-(Chloromethoxy)ethyl benzoate**

Disclaimer: No specific toxicological or comprehensive safety data for **2-(Chloromethoxy)ethyl benzoate** (CAS No. 58305-05-8) is readily available in the public domain. This guide is formulated based on the chemical's structure, which combines a benzoate ester and a chloromethyl ether functional group. The safety and handling recommendations are therefore extrapolated from data on analogous compounds, such as various alkyl benzoates and highly hazardous chloromethyl ethers. All personnel handling this compound should treat it with extreme caution as a potentially carcinogenic and highly toxic substance.

Chemical and Physical Properties

2-(Chloromethoxy)ethyl benzoate is an organic chemical compound with the molecular formula C₁₀H₁₁ClO₃.^[1] Due to the lack of experimental data, its physical properties are primarily computed.

| Property | Value | Source |
|--------------------------------|---------------------------------|---------------------|
| Molecular Weight | 214.64 g/mol | [1] |
| Exact Mass | 214.0396719 Da | [1] |
| Molecular Formula | C10H11ClO3 | [1] |
| IUPAC Name | 2-(chloromethoxy)ethyl benzoate | [1] |
| CAS Number | 58305-05-8 | [1] |
| Topological Polar Surface Area | 35.5 Å ² | [1] |
| Computed XLogP3 | 2.5 | [1] |

Hazard Identification and GHS Classification

A specific GHS classification for **2-(Chloromethoxy)ethyl benzoate** is not available. The classification presented here is inferred from its structural components. The chloromethyl ether moiety is associated with high toxicity and carcinogenicity.[\[2\]](#)[\[3\]](#) Benzoate esters are generally of lower toxicity but can be irritants.

Anticipated GHS Classification:

- Pictograms: Skull and Crossbones, Health Hazard, Environmental Hazard
- Signal Word: Danger
- Hazard Statements:
 - H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[\[4\]](#)
 - H314: Causes severe skin burns and eye damage.
 - H319: Causes serious eye irritation.[\[4\]](#)
 - H350: May cause cancer.[\[4\]](#)

- H410: Very toxic to aquatic life with long-lasting effects.
- Precautionary Statements:
 - P201: Obtain special instructions before use.[4]
 - P260: Do not breathe dust/fume/gas/mist/vapors/spray.
 - P273: Avoid release to the environment.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
 - P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
 - P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
 - P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Data (Based on Analogs)

No specific toxicological data exists for **2-(Chloromethoxy)ethyl benzoate**. The data below is for related compounds and should be used as a conservative estimate of potential toxicity.

Chloromethyl Ethers: This class of compounds is recognized as carcinogenic in humans.[2][3] Exposure should be limited to the lowest feasible concentration.[3]

Benzoate Esters: Benzoate esters generally have low acute toxicity. For example, the oral LD50 for ethyl benzoate in rats is 2100 mg/kg. However, the toxicity of **2-(Chloromethoxy)ethyl benzoate** is expected to be dominated by the chloromethyl ether group.

| Compound | Route | Species | Value (LD50) |
|----------------|-------|---------|--------------|
| Ethyl Benzoate | Oral | Rat | 2100 mg/kg |

Experimental Protocols

Handling Protocol

Due to the anticipated high toxicity and carcinogenicity, all work with **2-(Chloromethoxy)ethyl benzoate** must be conducted in a designated regulated area within a certified chemical fume hood.[3]

Required Personal Protective Equipment (PPE):

- Gloves: Double-gloving with chemically resistant gloves (e.g., nitrile or neoprene) is recommended.
- Eye Protection: Chemical safety goggles and a face shield.[2]
- Body Protection: A lab coat, and for larger quantities, a chemically resistant apron or suit.
- Respiratory Protection: Not required if work is performed within a properly functioning fume hood. For any work outside of a fume hood, a NIOSH-approved supplied-air respirator is necessary.[2]

General Handling Procedure:

- Establish a designated regulated area with clear warning signs.
- Ensure a safety shower and eyewash station are readily accessible.[3]
- All manipulations of the compound must be performed within a chemical fume hood.[5]
- Use the smallest quantities of the material necessary for the experiment.
- Avoid all personal contact, including inhalation of vapors.[6]
- After handling, wash hands and any potentially exposed skin thoroughly with soap and water.
- Decontaminate all surfaces and equipment after use.

Storage Protocol

- Store in a tightly sealed, properly labeled container.
- The storage area should be a cool, dry, and well-ventilated location, separate from incompatible materials.
- Store away from heat, sparks, and open flames.[\[4\]](#)
- Incompatible materials include strong oxidizing agents, acids, and bases.

Disposal Protocol

All waste containing **2-(Chloromethoxy)ethyl benzoate** is considered hazardous waste.

- Collect all liquid and solid waste in a designated, sealed, and clearly labeled hazardous waste container.[\[5\]](#)
- The container should be labeled as "Hazardous Waste: Chlorinated Organic Compound, Toxic, Carcinogen".
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Disposal must be carried out through a licensed hazardous waste disposal company, likely via high-temperature incineration.[\[7\]](#)[\[8\]](#)

Emergency Procedures

First Aid Measures

General Advice: Move the victim out of the dangerous area. If exposed or concerned, get medical advice/attention.[\[4\]](#)

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)

- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

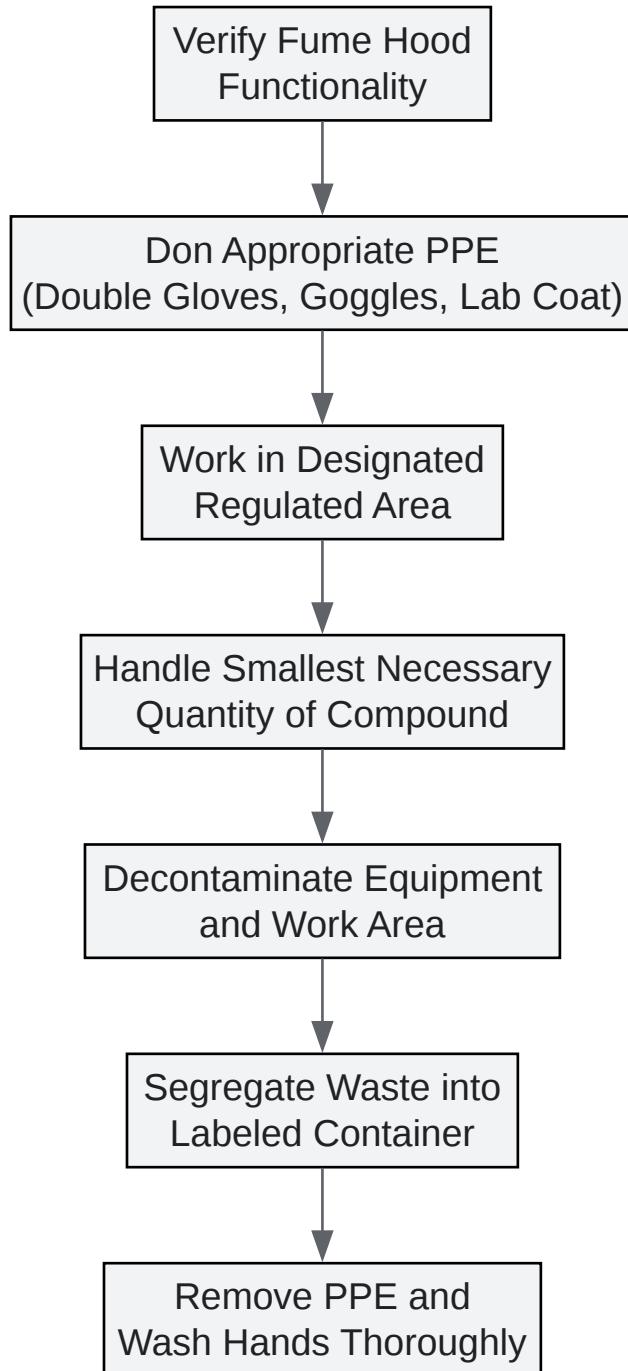
Accidental Release Measures

- Minor Spill (in a fume hood):
 - Absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbent material into a sealed container for hazardous waste disposal.
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Major Spill (or any spill outside a fume hood):
 - Evacuate the area immediately.
 - Alert others and contact your institution's EHS or emergency response team.
 - Prevent entry into the affected area.
 - Remove all ignition sources.[6]
 - Cleanup should only be performed by trained personnel wearing appropriate PPE.

Visualizations

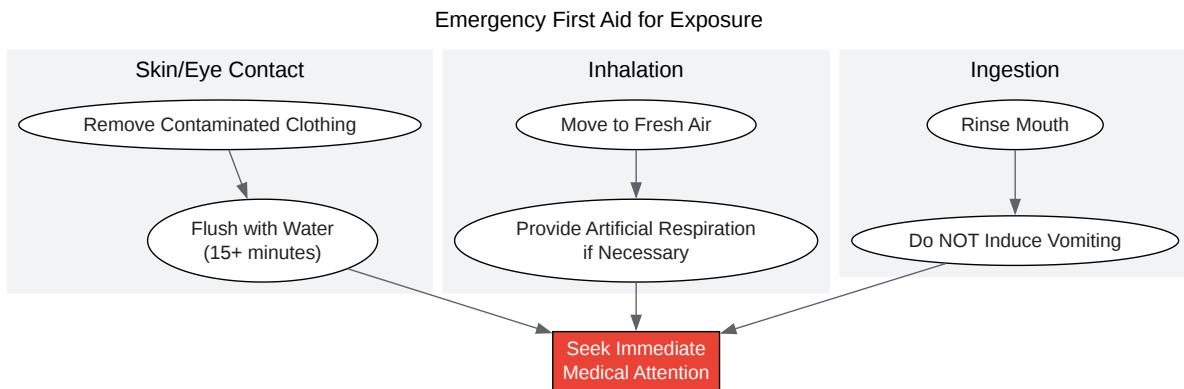
The following diagrams illustrate key safety and handling workflows for **2-(Chloromethoxy)ethyl benzoate**.

Standard Handling Workflow



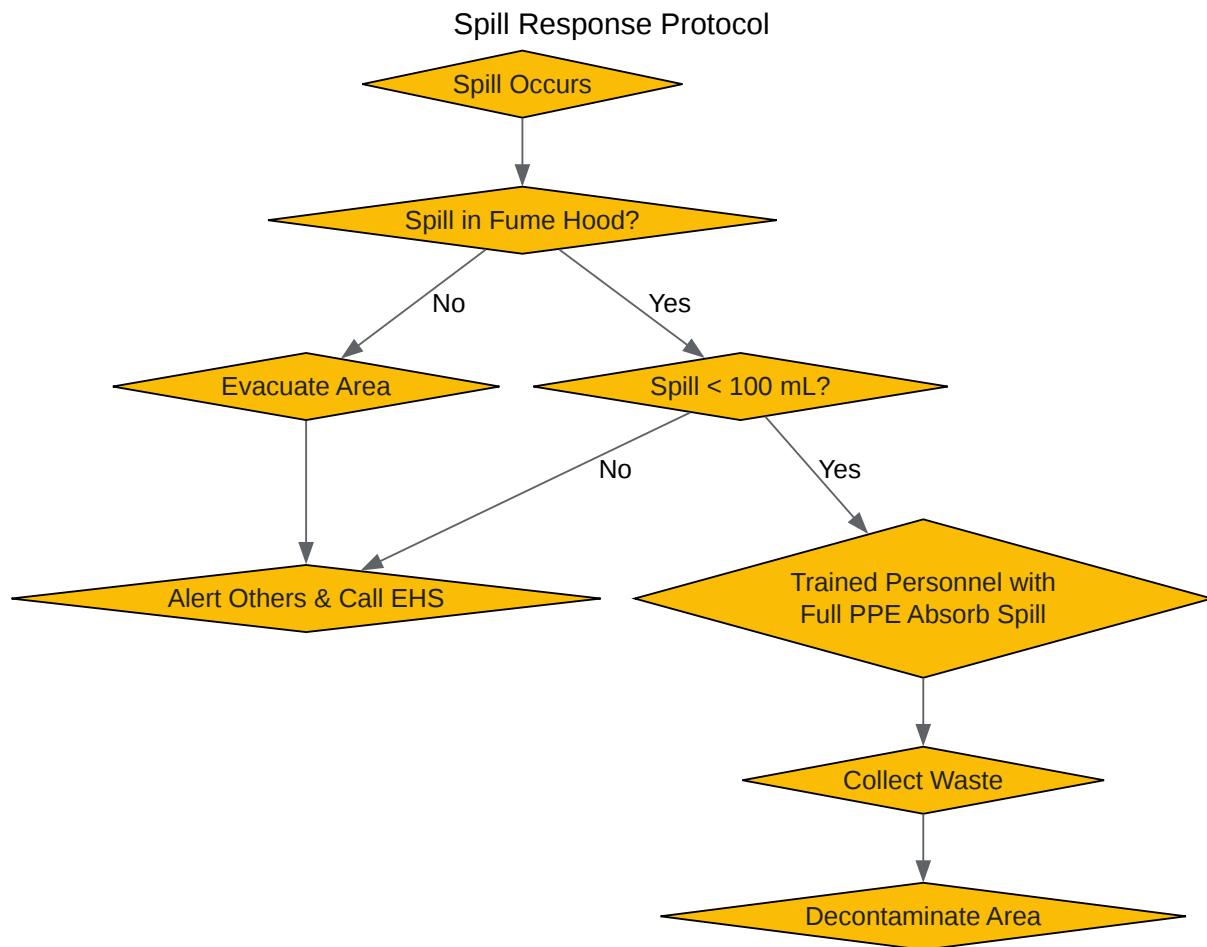
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Caption: Standard Handling Workflow for **2-(Chloromethoxy)ethyl benzoate**.



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Caption: Emergency First Aid Procedures for Exposure.

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Caption: Workflow for Responding to a Spill.

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